

Physical properties of 2-(3-Chloro-2,4-difluorophenyl)acetonitrile

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Compound of Interest

Compound Name: 3-Chloro-2,4-difluorophenylacetonitrile

Cat. No.: B2391452

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An In-depth Technical Guide to the Physical Properties of 2-(3-Chloro-2,4-difluorophenyl)acetonitrile

Introduction

2-(3-Chloro-2,4-difluorophenyl)acetonitrile, identified by CAS number 886761-67-7, is a halogenated aromatic nitrile. Compounds of this class are pivotal building blocks in medicinal chemistry and materials science. The strategic placement of chloro and fluoro substituents on the phenyl ring significantly modulates the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable intermediate in the synthesis of complex target molecules, particularly in the development of novel pharmaceuticals and agrochemicals.

This guide provides a comprehensive overview of the core physical properties of 2-(3-Chloro-2,4-difluorophenyl)acetonitrile, details rigorous experimental protocols for their determination, and outlines essential safety and handling procedures. The methodologies described are grounded in established laboratory principles to ensure accuracy and reproducibility, reflecting a commitment to scientific integrity.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of a compound are critical for its application in synthesis, formulation, and quality control. The properties of 2-(3-Chloro-2,4-difluorophenyl)acetonitrile are summarized below.

Property	Value	Source
CAS Number	886761-67-7	[1][2]
Molecular Formula	C ₈ H ₄ ClF ₂ N	[2]
Molecular Weight	187.57 g/mol	[3]
Physical Form	Pale-yellow to Yellow-brown Liquid	[2]
Purity	Typically ≥95%	[2]
Storage Temperature	2-8°C, Sealed in dry conditions	[2]
InChI Key	LTQOCFQXFUZWLB- UHFFFAOYSA-N	[2]

Experimental Determination of Physical Properties

Accurate determination of physical properties is a cornerstone of chemical characterization. The following section details validated protocols for measuring key parameters, explaining the causality behind the experimental design.

Determination of Boiling Point via Distillation

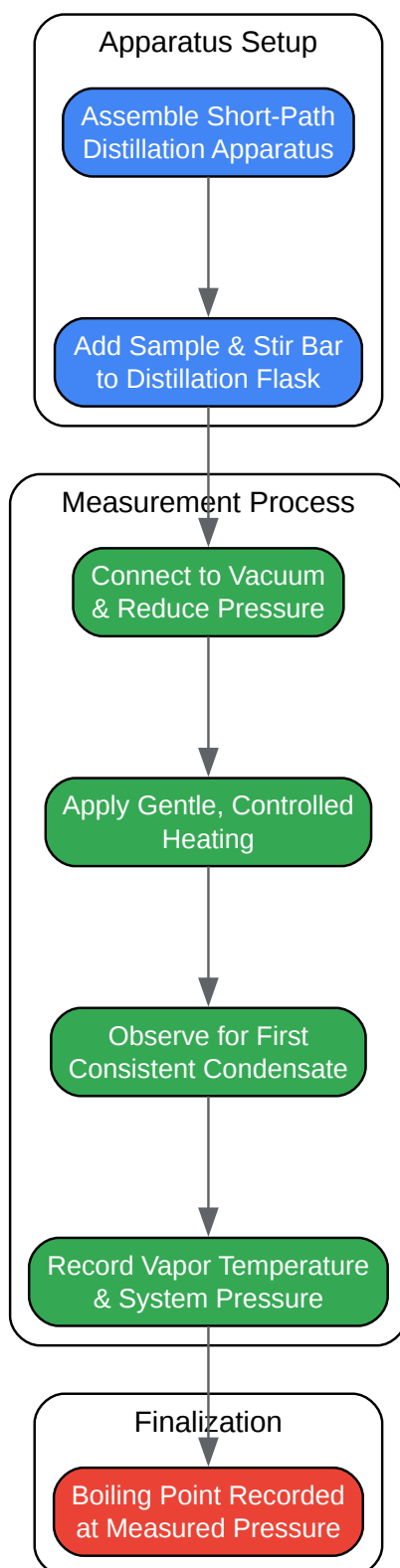
The boiling point is a fundamental property that informs purification strategies and reaction condition selection. For a substituted acetonitrile, which may be sensitive to high temperatures, distillation under reduced pressure is the preferred method to prevent decomposition.

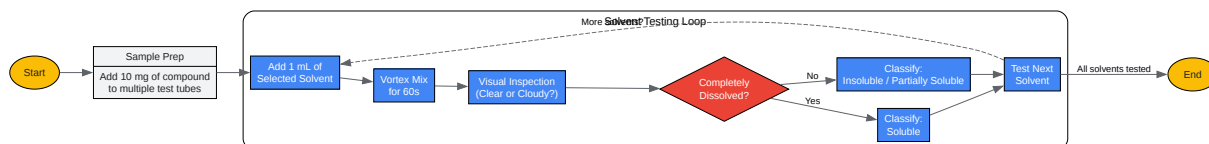
Methodology:

- **Apparatus Setup:** Assemble a short-path distillation apparatus. This minimizes the surface area and travel distance for the vapor, reducing sample loss. Ensure all glassware is dry to prevent contamination.
- **Sample Preparation:** Place a small volume (e.g., 5-10 mL) of 2-(3-Chloro-2,4-difluorophenyl)acetonitrile into the distillation flask along with a magnetic stir bar or boiling chips to ensure smooth boiling.

- **System Evacuation:** Connect the apparatus to a vacuum pump protected by a cold trap. Gradually reduce the pressure to the desired level (e.g., 1-5 mmHg). A stable, low pressure is crucial for an accurate boiling point measurement at that pressure.
- **Heating:** Gently heat the distillation flask using a heating mantle. A slow, controlled heating rate is essential to establish a clear equilibrium between the liquid and vapor phases.
- **Data Collection:** Record the temperature at which the vapor condensate consistently drips from the condenser into the collection flask. This temperature is the boiling point at the recorded pressure. The pressure must be monitored and remain constant throughout the distillation.
- **Correction to Atmospheric Pressure (Optional):** If required, the boiling point at atmospheric pressure can be estimated using a nomograph or the Clausius-Clapeyron equation, though direct measurement under vacuum is often more relevant for sensitive compounds.

Workflow for Boiling Point Determination:





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References

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